

Ensuring long-term stability of Dimethyl Fumarate D6 stock solutions

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Compound of Interest

Compound Name: Dimethyl Fumarate D6

Cat. No.: B8106680

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Technical Support Center: Dimethyl Fumarate D6 Stock Solutions

This technical support center provides guidance for researchers, scientists, and drug development professionals on ensuring the long-term stability of **Dimethyl Fumarate D6** (DMF-D6) stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the primary degradation pathway for DMF-D6?

A1: The primary degradation pathway for **Dimethyl Fumarate D6** (DMF-D6) is hydrolysis. This reaction converts DMF-D6 into Monomethyl Fumarate D3 (MMF-D3) and deuterated methanol. This process is analogous to the hydrolysis of non-deuterated Dimethyl Fumarate (DMF) into Monomethyl Fumarate (MMF).^{[1][2]} This hydrolysis can be catalyzed by acidic or alkaline conditions.

Q2: How does pH affect the stability of DMF-D6 stock solutions?

A2: The stability of DMF-D6 is significantly influenced by pH. It is most stable in neutral conditions and is susceptible to hydrolysis under both acidic and alkaline conditions.^{[1][2]} Studies on non-deuterated DMF show a decrease in stability in the following pH order: $7 < 5 < 3 < 1 < 9$.^[1]

Q3: What are the recommended solvents for preparing DMF-D6 stock solutions?

A3: For long-term stability, it is recommended to use anhydrous aprotic organic solvents such as Dimethyl Sulfoxide (DMSO) or ethanol. The presence of water can facilitate hydrolysis, especially at non-neutral pH.

Q4: What are the ideal storage conditions for DMF-D6 stock solutions?

A4: To ensure long-term stability, DMF-D6 stock solutions should be stored at low temperatures, protected from light, and in tightly sealed containers to prevent moisture absorption and solvent evaporation. Recommended storage is at -20°C or -80°C.

Q5: How can I check the stability of my DMF-D6 stock solution?

A5: The stability of a DMF-D6 stock solution can be assessed using analytical techniques such as Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) or Ultra-Performance Liquid Chromatography (UPLC) with UV detection. These methods can separate and quantify DMF-D6 and its primary degradant, MMF-D3.

Q6: Is there a significant difference in stability between DMF and DMF-D6?

A6: While no specific long-term stability studies on DMF-D6 were found, the deuteration is on the methyl groups, which are not directly involved in the hydrolysis reaction at the ester bond. Therefore, the kinetic isotope effect is expected to be minimal, and the stability of DMF-D6 is anticipated to be very similar to that of non-deuterated DMF under the same conditions.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of DMF-D6 stock solution.	Prepare a fresh stock solution from solid material. Verify the purity of the new stock solution using RP-HPLC or a similar analytical method.
Improper storage of the stock solution.	Ensure the stock solution is stored at -20°C or -80°C in a tightly sealed, light-protected vial. Aliquot the stock solution to minimize freeze-thaw cycles.	
Precipitate observed in the stock solution upon thawing	The concentration of DMF-D6 exceeds its solubility limit in the chosen solvent at lower temperatures.	Gently warm the solution to room temperature and vortex to redissolve the precipitate completely before use. If the issue persists, consider preparing a more dilute stock solution.
Unexpected peaks in analytical chromatogram	Presence of degradation products (e.g., MMF-D3).	Compare the chromatogram with a freshly prepared standard. If degradation is confirmed, discard the old stock solution and prepare a new one. Review storage and handling procedures.
Contamination of the solvent or glassware.	Use high-purity, anhydrous solvents and ensure all glassware is thoroughly cleaned and dried before use.	

Data Presentation

Table 1: pH-Dependent Degradation of Dimethyl Fumarate

This table summarizes the degradation kinetics of non-deuterated Dimethyl Fumarate at various pH levels. This data is considered a reliable proxy for the stability of DMF-D6.

pH	Condition	Degradation Rate Constant (k) (hour ⁻¹)	Half-life (t _{1/2}) (hours)	Time to 90% Purity (t ₉₀) (hours)
1	0.1 M HCl, 60°C	0.058	11.95	1.82
3	Buffer, 60°C	0.021	33.01	5.02
5	Buffer, 60°C	0.015	46.21	7.02
7	Buffer, 60°C	0.013	53.32	8.10
9	Buffer, 25°C	0.230	3.01	0.46

Data adapted from a stability study on Dimethyl Fumarate. The stability of DMF-D6 is expected to be comparable.

Experimental Protocols

Protocol 1: Preparation of DMF-D6 Stock Solution

Objective: To prepare a stable, high-concentration stock solution of DMF-D6.

Materials:

- **Dimethyl Fumarate D6** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials with screw caps
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Allow the container of solid DMF-D6 to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- In a sterile environment, weigh the desired amount of DMF-D6 using a calibrated analytical balance.
- Transfer the weighed DMF-D6 to a sterile, amber glass vial.
- Add the appropriate volume of anhydrous DMSO to achieve the desired final concentration.
- Securely cap the vial and vortex thoroughly until the solid is completely dissolved.
- For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Store the stock solution and aliquots at -20°C or -80°C, protected from light.

Protocol 2: Stability Assessment of DMF-D6 Stock Solution by RP-HPLC

Objective: To determine the purity and assess the degradation of a DMF-D6 stock solution over time.

Materials:

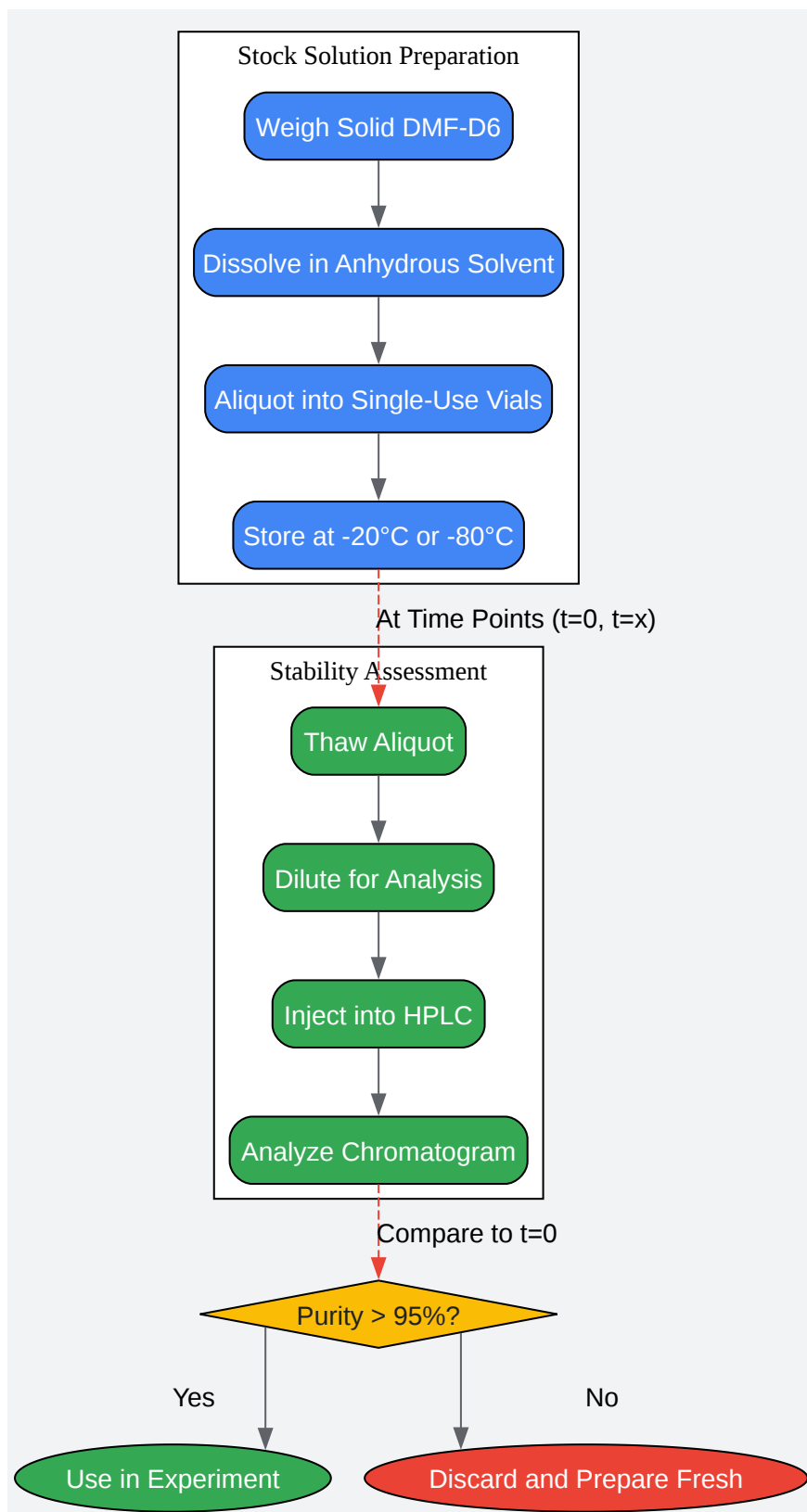
- DMF-D6 stock solution
- Monomethyl Fumarate D3 (MMF-D3) standard (if available)
- HPLC-grade acetonitrile
- HPLC-grade water
- Phosphoric acid
- RP-HPLC system with UV detector
- C18 column (e.g., 250 x 4.6 mm, 5 µm)

Procedure:

- **Mobile Phase Preparation:** Prepare a mobile phase of acetonitrile and water (e.g., 50:50 v/v) with a pH adjusted to approximately 3.0 using phosphoric acid. Filter and degas the mobile phase.
- **Standard Preparation:** Prepare a fresh standard solution of DMF-D6 at a known concentration. If available, also prepare a standard solution of MMF-D3.
- **Sample Preparation:** Dilute an aliquot of the stored DMF-D6 stock solution to a suitable concentration for HPLC analysis using the mobile phase as the diluent.
- **Chromatographic Conditions:**
 - Column: C18 reverse-phase column
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L
 - Detection Wavelength: 210 nm
 - Column Temperature: 25°C
- **Analysis:**
 - Inject the freshly prepared DMF-D6 standard to determine its retention time and peak area.
 - Inject the MMF-D3 standard (if available) to determine its retention time.
 - Inject the diluted sample of the stored DMF-D6 stock solution.
- **Data Interpretation:**
 - Compare the chromatogram of the stored sample to that of the fresh standard.

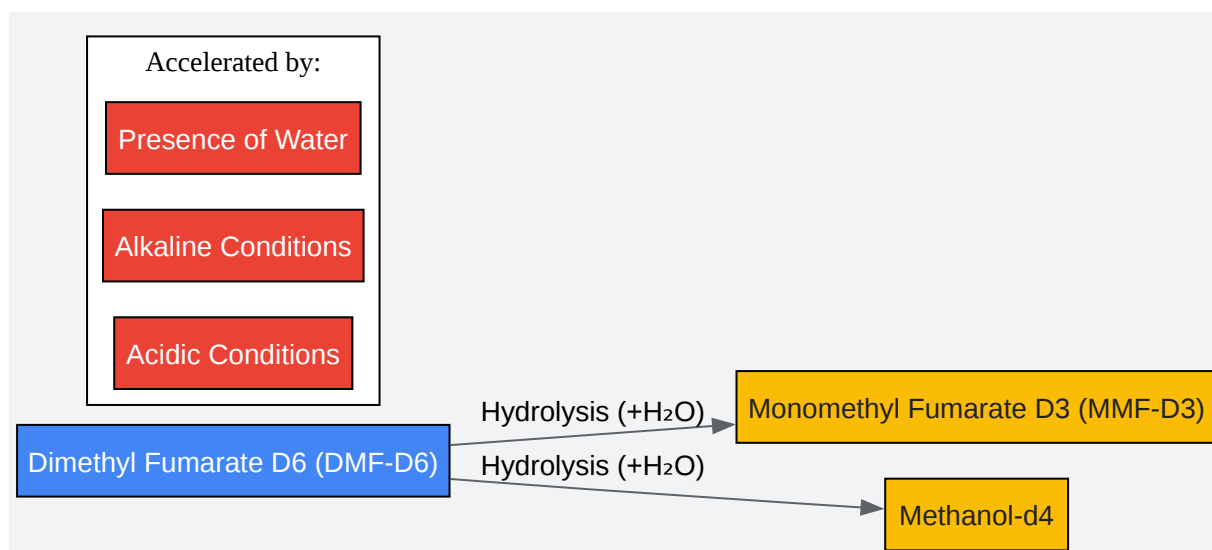
- Calculate the percentage of DMF-D6 remaining in the stored sample based on the peak area relative to the initial analysis or a fresh standard.
- Identify and quantify any degradation peaks, primarily the MMF-D3 peak.

Visualizations



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Caption: Experimental workflow for preparing and assessing the stability of DMF-D6 stock solutions.



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Caption: Primary degradation pathway of **Dimethyl Fumarate D6** (DMF-D6) via hydrolysis.

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References

- 1. Stability indicating RP-HPLC method for determination of dimethyl fumarate in presence of its main degradation products: Application to degradation kinetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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